

Diisobutyl Sulfoxide: An Evaluation of Efficacy in Chemical Reactions

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Compound of Interest

Compound Name: *Diisobutyl sulfoxide*

Cat. No.: *B1605190*

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For researchers, scientists, and professionals in drug development, the choice of solvent is paramount to the success of a chemical reaction. While Dimethyl sulfoxide (DMSO) is a widely used and well-characterized polar aprotic solvent, the exploration of alternatives with potentially advantageous properties is an ongoing endeavor in organic synthesis. This guide provides a comparative overview of **Diisobutyl sulfoxide** (DIBSO), examining its known properties and potential applications in specific reactions, while highlighting the current landscape of available experimental data.

Diisobutyl sulfoxide (DIBSO) is a dialkyl sulfoxide characterized by the presence of bulky isobutyl groups attached to the sulfur atom. This structural feature is anticipated to impart distinct steric and electronic properties compared to the less hindered DMSO, potentially influencing reaction kinetics, selectivity, and solubility profiles. However, a comprehensive evaluation of DIBSO's efficacy is currently limited by the scarcity of published experimental data.

Physicochemical Properties: A Comparative Look

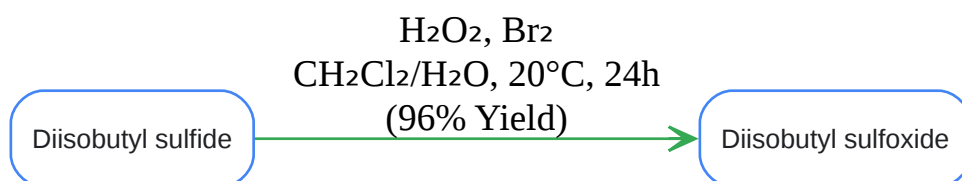
A fundamental understanding of a solvent's physical properties is crucial for its application in chemical reactions. Below is a comparison of the available data for **Diisobutyl sulfoxide** against the well-established properties of Dimethyl sulfoxide (DMSO).

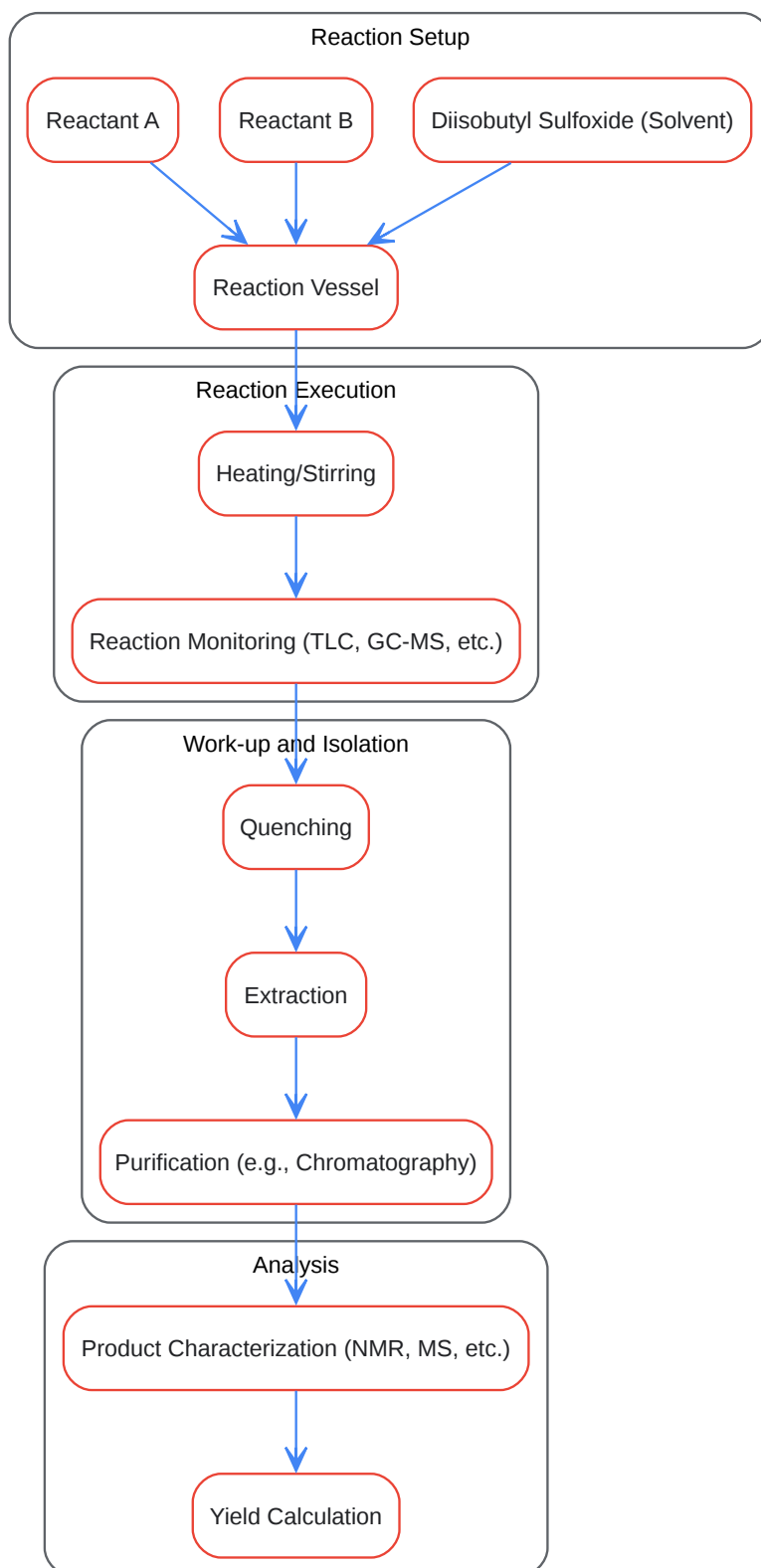
Property	Diisobutyl Sulfoxide (DIBSO)	Dimethyl Sulfoxide (DMSO)
CAS Number	3085-40-3	67-68-5
Molecular Formula	C ₈ H ₁₈ OS	C ₂ H ₆ OS
Molecular Weight	162.30 g/mol	78.13 g/mol
Density	0.949 g/cm ³ [1]	1.1004 g/cm ³
Boiling Point	263.4 °C at 760 mmHg [1]	189 °C
Flash Point	113.1 °C [1]	89 °C
Dipole Moment	3.90 D [2]	3.96 D

The higher boiling point and flash point of DIBSO suggest its potential utility in reactions requiring elevated temperatures, offering a wider operational window compared to DMSO. The comparable dipole moment indicates that DIBSO is also a polar aprotic solvent, capable of dissolving a range of polar and nonpolar compounds.

Synthesis of Diisobutyl Sulfoxide

DIBSO can be synthesized from Diisobutyl sulfide. One reported method involves the oxidation of Diisobutyl sulfide using a combination of dihydrogen peroxide and bromine in a biphasic system of dichloromethane and water. This procedure has been reported to yield DIBSO in high purity (96% chromatographic yield).[\[3\]](#)





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- To cite this document: BenchChem. [Diisobutyl Sulfoxide: An Evaluation of Efficacy in Chemical Reactions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1605190#validating-the-efficacy-of-diisobutyl-sulfoxide-in-specific-reactions]

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